

JWH-011: A Technical Guide for Researchers

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Compound of Interest

Compound Name: JWH 011

Cat. No.: B597868

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An In-depth Examination of the Synthetic Cannabinoid JWH-011, Including its Physicochemical Properties, Synthesis, and Biological Activity.

This technical guide provides a comprehensive overview of JWH-011, a potent synthetic cannabinoid of the naphthoylindole class. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical characteristics, synthesis, and interaction with the endocannabinoid system. All quantitative data is presented in structured tables for clarity, and detailed experimental protocols are provided for key methodologies.

Core Properties of JWH-011

JWH-011 is a synthetic cannabinoid that is structurally analogous to JWH-004.^[1] Its fundamental physicochemical properties are summarized below.

Property	Value	Citation
CAS Number	155471-13-9	[1]
Molecular Formula	C27H29NO	[1]
Molecular Weight	383.5 g/mol	[1]
Synonyms	[2-methyl-1-(1-methylhexyl)-1H-indol-3-yl]-1-naphthalenyl-methanone	[1]

Cannabinoid Receptor Binding Affinity

JWH-011 is an analog of JWH-004, a naphthoylindole with high affinity for both the central cannabinoid receptor (CB1) and the peripheral cannabinoid receptor (CB2).^[1] The binding affinities (K_i) of the related compound JWH-004 are presented as a reference.

Compound	CB1 Receptor K _i (nM)	CB2 Receptor K _i (nM)	Citation
JWH-004	48	4.02	^[1]

Synthesis of JWH-011

The synthesis of JWH-011, a naphthoylindole, can be achieved through a two-step process analogous to the synthesis of similar compounds like JWH-018.^[2]^[3] The general synthetic route involves a Friedel-Crafts acylation of 2-methylindole followed by N-alkylation.

Step 1: Friedel-Crafts Acylation

The first step is the acylation of 2-methylindole with 1-naphthoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃), to form (2-methyl-1H-indol-3-yl) (naphthalen-1-yl)methanone.

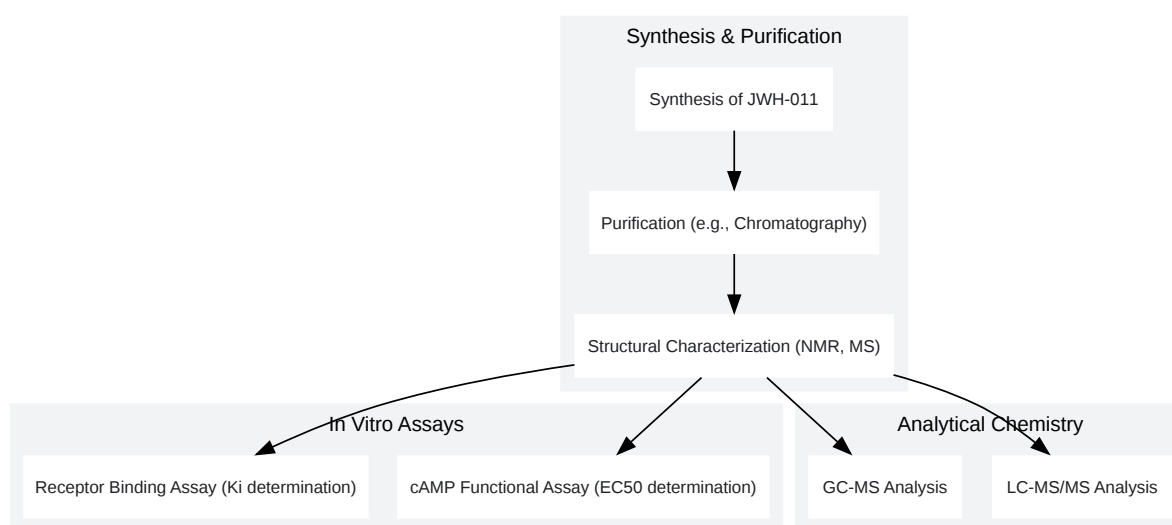
Step 2: N-Alkylation

The intermediate from the first step is then N-alkylated using 2-bromohexane in the presence of a base, such as sodium hydride (NaH), in a suitable solvent like dimethylformamide (DMF) to yield the final product, JWH-011.

Biological Activity and Signaling Pathways

JWH-011, like other synthetic cannabinoids, exerts its effects through the activation of cannabinoid receptors, primarily the CB1 receptor located in the central nervous system. The activation of the CB1 receptor, a G-protein coupled receptor (GPCR), initiates a downstream signaling cascade.

The binding of JWH-011 to the CB1 receptor leads to the activation of an associated inhibitory G-protein (G_{i/o}). This activation results in the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic adenosine monophosphate (cAMP). This signaling pathway is a hallmark of cannabinoid receptor agonists.



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References

- 1. bertin-bioreagent.cvmh.fr [bertin-bioreagent.cvmh.fr]
- 2. METHODOLOGY FOR CONTROLLED ADMINISTRATION OF SMOKED SYNTHETIC CANNABINOIDS JWH-018 AND JWH-073 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis, Molecular Pharmacology, and Structure–Activity Relationships of 3-(Indanoyl)indoles as Selective Cannabinoid Type 2 Receptor Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
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